

# Toxicological studies of 1-Octanol on aquatic organisms

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## Compound of Interest

Compound Name: 1-Octanol

Cat. No.: B7770563

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An in-depth analysis of the toxicological effects of **1-Octanol** on various aquatic organisms reveals its classification as harmful to aquatic life, with long-lasting effects noted in some cases.[1][2][3][4] The toxicity varies across different trophic levels, including fish, invertebrates, and algae, with specific lethal and effective concentrations documented in numerous studies. This technical guide provides a comprehensive overview of the quantitative toxicity data, details the experimental protocols used for assessment, and visualizes the general workflow of aquatic toxicity testing.

## Quantitative Toxicological Data

The aquatic toxicity of **1-Octanol** is typically characterized by acute and chronic endpoints. Acute toxicity is often measured as the median lethal concentration (LC50) for fish or the median effective concentration (EC50) for invertebrates (immobilization) and algae (growth inhibition) over a short period (e.g., 48 to 96 hours).[5] Chronic toxicity is assessed over a longer duration, observing endpoints like reproduction or growth, and is often expressed as the No-Observed-Effect Concentration (NOEC).

## Toxicity to Fish

Studies on fish, particularly the Fathead minnow (*Pimephales promelas*), have established the acute toxicity of **1-Octanol**.

Species	Endpoint	Concentration (mg/L)	Exposure Duration	Test Type	Reference
Pimephales promelas	LC50	13.5	96 hours	Flow-through	
Pimephales promelas	LC50	11.4 - 12.9	96 hours	Flow-through	
Pimephales promelas	LC50	13.3	96 hours	Flow-through	
Fish (general)	LC50	13.3	96 hours	Not Specified	
Pimephales promelas	NOEC	0.26	33 days	Flow-through	

## Toxicity to Aquatic Invertebrates

The primary model organism for aquatic invertebrate toxicity is the water flea, *Daphnia magna*.

Species	Endpoint	Concentration (mg/L)	Exposure Duration	Test Type	Reference
<i>Daphnia magna</i>	EC50	32.7 - 51.1	48 hours	Not Specified	
Aquatic Invertebrates	NOEC	1.0	21 days	Not Specified	
<i>Daphnia magna</i>	NOEC	1.0	21 days	Reproduction	

## Toxicity to Algae and Microorganisms

The impact of **1-Octanol** on primary producers like algae and on microorganisms is crucial for assessing ecosystem-level effects.

Species	Endpoint	Concentration (mg/L)	Exposure Duration	Test Type	Reference
Desmodesmus subspicatus	ErC50	14	48 hours	Static	
Algae (calculated)	EC50	33.39	96 hours	Not Specified	
Activated Sludge	EC50	350	3 hours	Respiration Inhibition	

## Experimental Protocols

The toxicological data presented are derived from standardized experimental protocols, primarily following guidelines set by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that the data are reliable, reproducible, and comparable across different studies and substances.

### Acute Fish Toxicity Test (OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period (96h LC50).

- **Test Organism:** Typically a freshwater species like the Fathead minnow (*Pimephales promelas*).
- **Test Conditions:** Fish are exposed to the test substance in a controlled environment. The test can be static (water is not changed), semi-static (water is renewed periodically), or flow-through (water is continuously replaced). For **1-Octanol**, flow-through tests are commonly cited.
- **Parameters:** Key water quality parameters such as temperature, pH, and dissolved oxygen are monitored throughout the test.
- **Endpoint:** The primary endpoint is mortality. Observations are made at 24, 48, 72, and 96 hours, and the LC50 is calculated at the end of the test.

## Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

This test evaluates the acute toxicity to crustaceans, measuring the concentration that immobilizes 50% of the daphnids (48h EC50).

- **Test Organism:** *Daphnia magna* is a commonly used species.
- **Test Conditions:** Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours.
- **Endpoint:** The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.

## Alga, Growth Inhibition Test (OECD Guideline 201)

This test assesses the effects of a substance on the growth of freshwater algae (e.g., *Desmodesmus subspicatus*).

- **Test Organism:** A rapidly growing green algae species is used.
- **Test Conditions:** A culture of exponentially growing algae is exposed to the test substance over 48 or 72 hours under controlled conditions of light, temperature, and nutrients.
- **Endpoint:** The primary endpoint is the inhibition of growth, which can be measured as a reduction in biomass (yield) or a reduction in growth rate. The results are expressed as the EC50 (e.g., ErC50 for growth rate).

## Chronic Toxicity Tests (e.g., OECD Guideline 210, 211)

Chronic tests are conducted over a longer period and assess sublethal endpoints.

- **Fish Early-life Stage Toxicity Test (OECD 210):** This test exposes newly fertilized fish eggs to the substance through to a juvenile stage, typically for 30 or more days. Endpoints include hatching success, survival, and growth (length and weight). The NOEC for these parameters is determined.

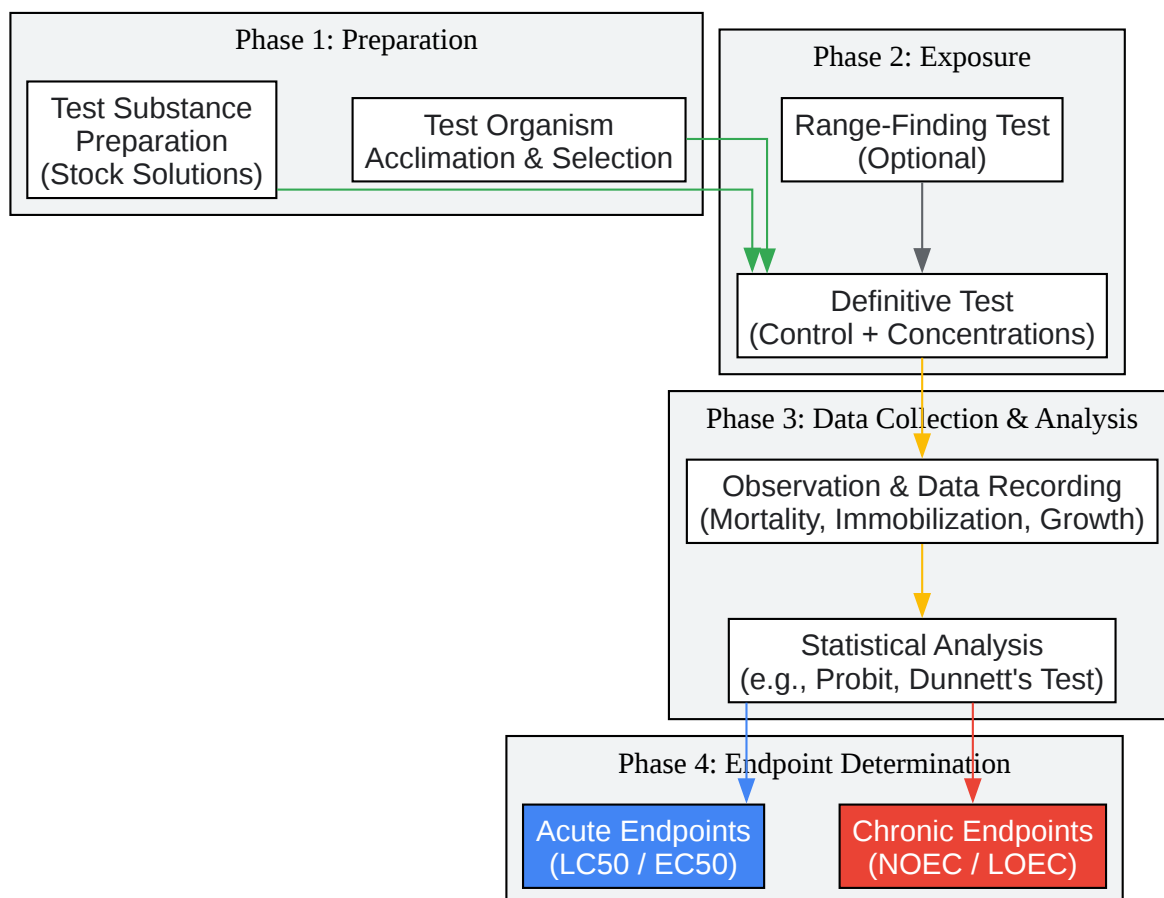
- **Daphnia Magna Reproduction Test (OECD 211):** This test exposes daphnids to the substance over 21 days, covering a significant portion of their lifespan. The primary endpoint is the reproductive output (number of live offspring produced). The NOEC for reproduction is the key result.

## Mechanisms and Environmental Fate

**1-Octanol** is a straight-chain fatty alcohol. Its mode of toxic action in aquatic organisms is generally considered to be narcosis, a non-specific mechanism where the chemical partitions into cell membranes, disrupting their function. The octanol-water partition coefficient (log Kow) is a key parameter in predicting this effect; for **1-octanol**, the log Kow is 3.00. This value suggests a moderate potential for bioconcentration in aquatic organisms. The substance is considered readily biodegradable and persistence is unlikely.

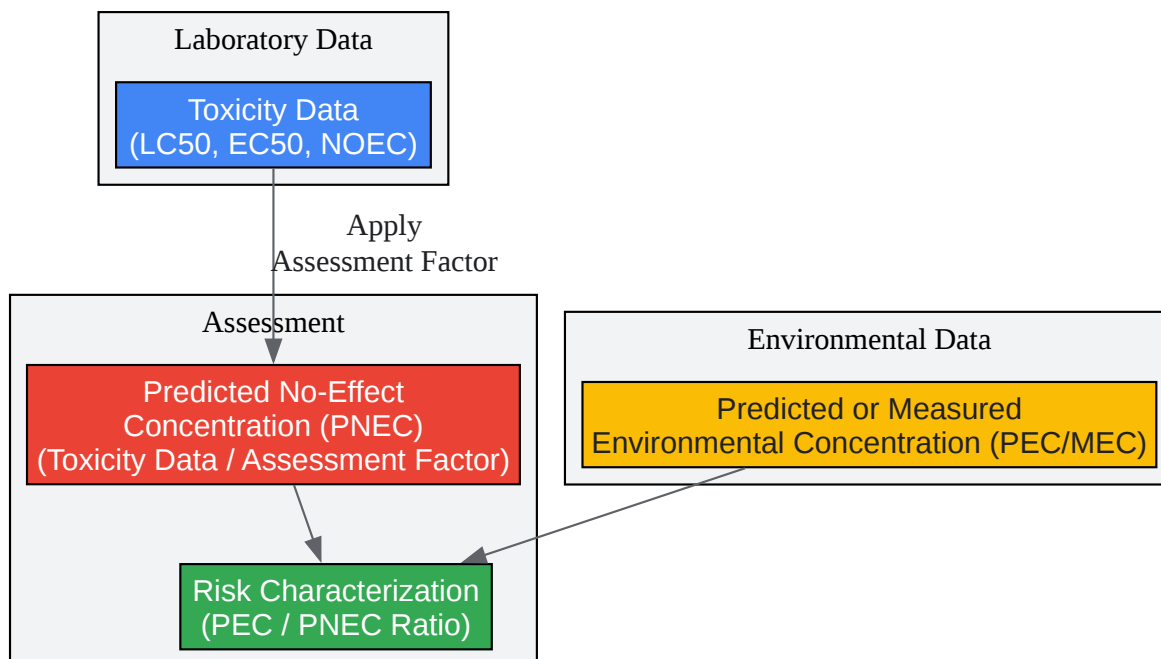
## Visualizations

To better understand the process of aquatic toxicity assessment, the following diagrams illustrate the typical experimental workflow and the conceptual relationship between toxicity data and environmental risk assessment.



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Caption: Generalized workflow for aquatic toxicity testing.



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Caption: Conceptual model for environmental risk assessment.

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